Comprehensive Spectroscopic Characterization: Ethyl-(1-methyl-piperidin-2-ylmethyl)-amine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Ethyl-(1-methyl-piperidin-2-ylmethyl)-amine*
CAS No.:	*66300-62-7*
Cat. No.:	*B1627264*

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Executive Summary & Structural Context

Ethyl-(1-methyl-piperidin-2-ylmethyl)-amine is a diamine building block characterized by a saturated piperidine heterocycle and a secondary acyclic amine. It serves as a critical intermediate in the synthesis of neuroactive ligands, particularly those targeting muscarinic or histaminergic receptors.

- IUPAC Name:N-Ethyl-1-(1-methylpiperidin-2-yl)methanamine
- CAS Number: 66300-62-7[2]
- Molecular Formula: C

  H

  N

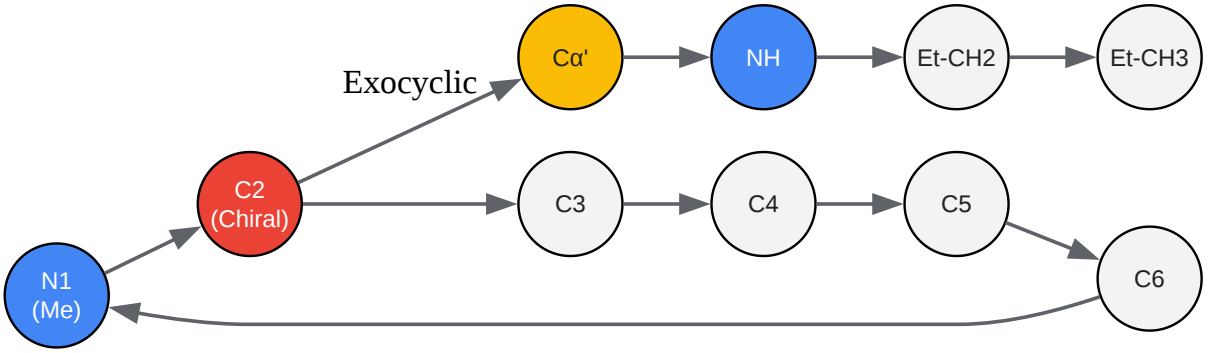
  [3]

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- Molecular Weight: 156.27 g/mol [2][3]

Structural Visualization

The molecule possesses a chiral center at the C2 position of the piperidine ring. While often synthesized as a racemate, the spectroscopic data below applies to the free base form.



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Figure 1: Connectivity of **Ethyl-(1-methyl-piperidin-2-ylmethyl)-amine** highlighting the N-heterocycle and acyclic amine chain.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile of this molecule is dominated by the conformational dynamics of the piperidine ring (chair conformation) and the N-methyl group.

Experimental Protocol (1H & 13C)

- Solvent: CDCl

  (Deuterated Chloroform) is preferred to prevent amine proton exchange broadening observed in D

  O or MeOD.

- Internal Standard: TMS (Tetramethylsilane) at 0.00 ppm.[4]

- Concentration: 10–15 mg in 0.6 mL solvent.

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- Pulse Sequence: Standard 1D proton with 30° pulse angle; 13C proton-decoupled (CPD).

Predicted H NMR Data (400 MHz, CDCl)

Note: Chemical shifts are representative of the free base. Hydrochloride salts will exhibit significant downfield shifts (~0.5–1.0 ppm) for alpha-protons.

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Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
Et-CH	1.10	Triplet (Hz)	3H	Terminal methyl of ethyl group.
Ring C3,4,5	1.20 – 1.75	Multiplet (Complex)	6H	Overlapping methylene protons of the piperidine backbone.
Ring C2-H	1.95	Multiplet	1H	Methine proton at the chiral center; shielded by lone pair.
N-CH	2.24	Singlet	3H	Characteristic sharp singlet of N-methyl piperidine.
Sidechain CH	2.45 – 2.55	Multiplet	2H	Exocyclic methylene (C ') adjacent to chiral center.
Et-CH	2.62	Quartet (Hz)	2H	Methylene of the ethyl group.
Ring C6-H	2.85	Broad Doublet	1H	Equatorial proton at C6; deshielded by nitrogen anisotropy.
NH	1.5 – 2.0	Broad Singlet	1H	Exchangeable; shift varies with

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	concentration/water content.

Predicted C NMR Data (100 MHz, CDCl)

The

C spectrum is critical for confirming the N-methyl and ethyl substitutions.

Carbon Environment	Shift (ppm)	Type	Notes
Et-CH	15.2	CH	Typical terminal ethyl.
Ring C4	24.5	CH	Furthest from nitrogen.
Ring C3/C5	29.8 / 25.6	CH	C3 is slightly deshielded due to proximity to C2 substituent.
N-CH	43.1	CH	Diagnostic N-methyl signal.
Et-CH	44.2	CH	Ethyl methylene attached to amine.
Sidechain C '	52.8	CH	Linker between ring and ethylamine.
Ring C6	57.4	CH	Alpha to ring nitrogen.
Ring C2	62.1	CH	Chiral center; most deshielded methine.

Mass Spectrometry (MS)

The mass spectrum of 1,2-disubstituted piperidines is governed by

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-cleavage mechanisms.

Ionization Protocol

- Method: GC-MS (Electron Impact, 70 eV) or ESI-MS (Positive Mode).
- Inlet Temp: 250°C.
- Source Temp: 230°C.

Fragmentation Analysis (EI-MS)

- Molecular Ion (M

  ):

  156 (Weak intensity, typical for aliphatic amines).
- Base Peak: The fragmentation is driven by the stability of the iminium ion formed from the piperidine ring.

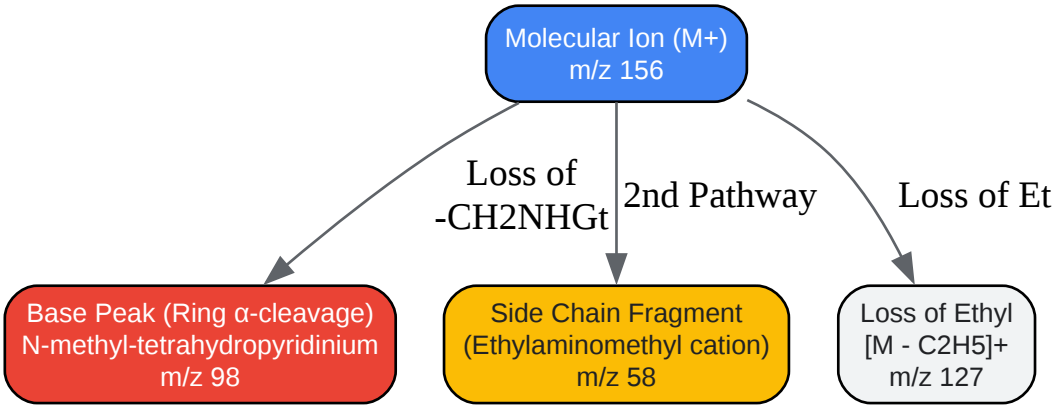
Primary Fragmentation Pathway:

- -Cleavage (Ring): Loss of the C2-sidechain is a dominant pathway for N-methylpiperidines, generating the

  -methyl-tetrahydropyridinium ion (

  98).
- -Cleavage (Sidechain): Cleavage between the exocyclic methylene and the secondary nitrogen.

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Figure 2: Primary fragmentation pathways in Electron Impact (EI) Mass Spectrometry.

Infrared (IR) Spectroscopy

IR analysis is useful for confirming the presence of the secondary amine and the lack of carbonyl impurities (e.g., from incomplete reduction of an amide precursor).

Key Absorbance Bands (ATR-FTIR)

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Wavenumber (cm)	Vibration Mode	Intensity	Interpretation
3300 – 3350	N-H Stretch	Weak/Broad	Diagnostic for secondary amine.
2930 – 2950	C-H Stretch (asym)	Strong	Alkyl chains (ethyl and ring).
2700 – 2800	Bohlmann Bands	Medium	Critical Feature: Indicates C-H bonds anti-periplanar to N-lone pairs; confirms trans-fused chair conformation in piperidines.
1450 – 1470	CH Scissoring	Medium	Ring and chain methylenes.
1100 – 1150	C-N Stretch	Medium	Aliphatic C-N bonds.

Quality Control & Impurity Profile

When analyzing this compound, researchers must be vigilant for specific impurities arising from the synthesis (typically reductive amination).

- Over-Alkylation: Presence of N,N-diethyl species.
  - Detection: Check MS for 184 (M+28).
- Unreduced Intermediate: Presence of the imine or amide.
  - Detection: Strong IR band at 1650–1690 cm (C=N or C=O).

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- Water Content: Being a diamine, the compound is hygroscopic.
  - Detection: Broad O-H stretch in IR (~3400 cm
) and water peak in NMR (variable shift).

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